

# A Comprehensive Technical Guide to 3,4-Dichlorotoluene

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## Compound of Interest

Compound Name: 3,4-Dichlorotoluene

Cat. No.: B105583

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CAS Number: 95-75-0

This technical guide provides an in-depth overview of **3,4-Dichlorotoluene**, a halogenated aromatic hydrocarbon with significant applications in the chemical and pharmaceutical industries. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, safety, and biological interactions.

## Chemical and Physical Properties

**3,4-Dichlorotoluene** is a colorless to pale yellow liquid with a mild aromatic odor at room temperature.<sup>[1]</sup> It is characterized by a toluene backbone with two chlorine atoms substituted at the 3 and 4 positions of the benzene ring.<sup>[1]</sup> While sparingly soluble in water, it readily dissolves in common organic solvents such as ethanol and acetone.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **3,4-Dichlorotoluene**

| Property          | Value                                                              | Reference       |
|-------------------|--------------------------------------------------------------------|-----------------|
| CAS Number        | 95-75-0                                                            | [1][2][3][4][5] |
| Molecular Formula | C <sub>7</sub> H <sub>6</sub> Cl <sub>2</sub>                      | [2][6]          |
| Molecular Weight  | 161.03 g/mol                                                       | [2][6]          |
| Appearance        | Clear, colorless to slightly yellow liquid                         | [1][2][3][7]    |
| Melting Point     | -14.7 °C to -16 °C                                                 | [2][3][8]       |
| Boiling Point     | 200.5 °C to 209 °C                                                 | [1][2][3][8][9] |
| Density           | 1.251 g/mL at 25 °C                                                | [1][2][9]       |
| Refractive Index  | n <sub>20</sub> /D 1.547                                           | [1][2][9]       |
| Flash Point       | 85 °C (185 °F)                                                     | [3][9]          |
| Solubility        | Slightly soluble in water; soluble in ethanol, acetone, and ether. | [1]             |

## Synthesis and Purification

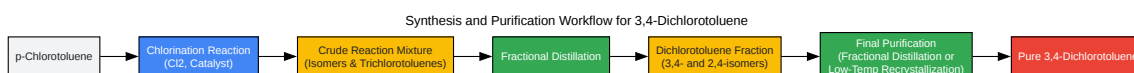
The industrial production of **3,4-Dichlorotoluene** is primarily achieved through the electrophilic chlorination of p-chlorotoluene.[2] The process involves the use of a chlorination catalyst to direct the substitution to the desired positions on the aromatic ring.

## Experimental Protocol: Synthesis of 3,4-Dichlorotoluene

A common method for the synthesis of **3,4-Dichlorotoluene** involves the direct chlorination of p-chlorotoluene in the presence of a Lewis acid catalyst, such as iron(III) chloride or aluminum chloride.[1] A more specific patented method utilizes a catalyst system that can include a metal sulfide or a mixture of a ring-chlorination catalyst and a sulfur compound co-catalyst to achieve a higher yield of the 3,4-isomer.[2]

Reaction Scheme:

- Starting Material: p-Chlorotoluene
- Reagent: Chlorine ( $\text{Cl}_2$ )
- Catalyst: Metal sulfide or a combination of a ring-chlorination catalyst and a sulfur compound co-catalyst.[2]
- Temperature: The reaction is typically carried out at temperatures ranging from  $-20\text{ }^{\circ}\text{C}$  to  $70\text{ }^{\circ}\text{C}$ , with a preferred range of  $20\text{ }^{\circ}\text{C}$  to  $50\text{ }^{\circ}\text{C}$ . [2]
- Procedure:
  - p-Chlorotoluene is charged into a reaction vessel equipped with a stirrer, a gas inlet, and a temperature control system.
  - The catalyst system is introduced into the reactor. The amount of catalyst is generally at least 0.1 gram per mole of p-chlorotoluene.[2]
  - Chlorine gas is bubbled through the reaction mixture at a controlled rate.
  - The reaction is monitored until the desired degree of chlorination is achieved, resulting in a mixture containing monochlorotoluene, dichlorotoluenes (including 3,4- and 2,4-isomers), and trichlorotoluenes.[2]
- Purification: The resulting mixture of isomers is separated by fractional distillation.[2] The dichlorotoluene fraction is collected and can be further purified by fractional distillation to isolate substantially pure **3,4-Dichlorotoluene**. [2] Alternatively, recrystallization from ethanol at very low temperatures can be employed for purification.[3]



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Caption: Workflow for the synthesis and purification of **3,4-Dichlorotoluene**.

## Applications in Research and Development

**3,4-Dichlorotoluene** is a versatile intermediate in organic synthesis, primarily serving as a precursor for a variety of specialty chemicals.

- **Agrochemicals:** It is a key building block in the manufacturing of herbicides and insecticides. [\[1\]](#)[\[10\]](#)[\[11\]](#)
- **Pharmaceuticals:** The compound is utilized in the synthesis of active pharmaceutical ingredients (APIs). [\[10\]](#)[\[11\]](#)
- **Dyestuffs:** It serves as an intermediate in the production of various dyes. [\[2\]](#)[\[12\]](#)
- **Analytical Chemistry:** It is used as a standard reference material for the detection and quantification of pollutants. [\[2\]](#)

## Toxicological and Safety Information

Handling **3,4-Dichlorotoluene** requires adherence to standard laboratory safety protocols due to its potential health effects.

Table 2: GHS Hazard and Precautionary Statements

| Category                | Code | Statement                                                          | Reference                                                    |
|-------------------------|------|--------------------------------------------------------------------|--------------------------------------------------------------|
| Hazard Statement        | H411 | Toxic to aquatic life with long lasting effects.                   | <a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[13]</a> |
| Precautionary Statement | P273 | Avoid release to the environment.                                  | <a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[13]</a> |
| Precautionary Statement | P391 | Collect spillage.                                                  | <a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[13]</a> |
| Precautionary Statement | P501 | Dispose of contents/container to an approved waste disposal plant. | <a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[13]</a> |

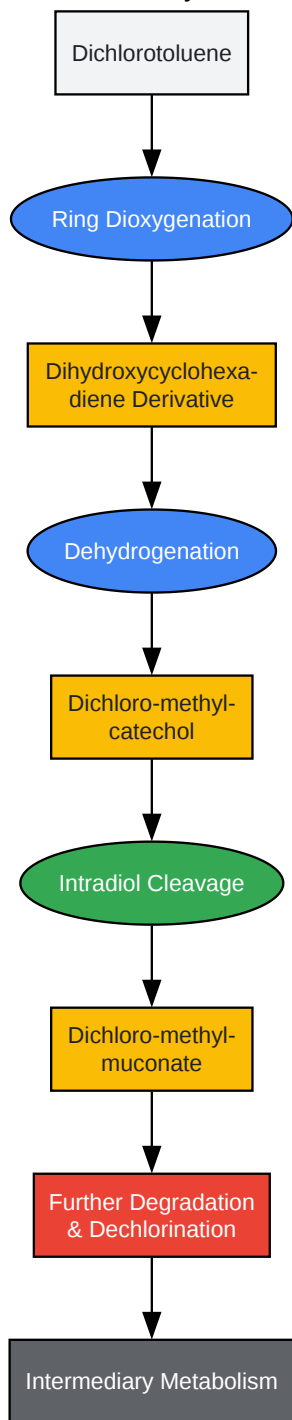
Exposure can cause irritation to the skin, eyes, and respiratory system.[\[1\]](#)[\[7\]](#) Symptoms of overexposure may include dizziness, headache, and nausea.[\[1\]](#) It should be handled in a well-ventilated area, and personal protective equipment, including gloves and eye protection, should be worn.[\[9\]](#)[\[13\]](#)

## Biological Interactions and Environmental Fate

Currently, there is limited specific information available on the direct interaction of **3,4-Dichlorotoluene** with mammalian signaling pathways in the context of drug development. Its primary role in this sector is as a synthetic intermediate.

However, the environmental fate and biodegradation of related dichlorotoluene isomers have been studied. For instance, the aerobic biodegradation of the closely related 2,4-Dichlorotoluene is initiated by *Ralstonia* sp. strain PS12.[\[14\]](#) This pathway involves ring dioxygenation followed by intradiol cleavage.[\[14\]](#) While this pathway is for a different isomer, it provides a potential model for the environmental degradation of dichlorotoluenes.

## Conceptual Biodegradation Pathway for a Dichlorotoluene Isomer

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Caption: A conceptual diagram of a microbial biodegradation pathway for dichlorotoluenes.

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